

1-Hydroxypentan-3-one: An Examination of a Little-Characterized Ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hydroxypentan-3-one

Cat. No.: B13458335

[Get Quote](#)

A comprehensive review of scientific literature and chemical databases reveals a significant lack of specific information regarding the discovery, natural occurrence, and biological role of **1-Hydroxypentan-3-one**. While its basic chemical properties are documented, detailed experimental data, evidence of its presence in nature, and established analytical protocols remain elusive. This guide summarizes the available information on **1-Hydroxypentan-3-one** and provides context by highlighting the more extensively studied isomers, 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one.

1-Hydroxypentan-3-one: A Molecule in the Shadows

Despite its relatively simple structure, **1-Hydroxypentan-3-one** is not a well-documented compound in scientific literature. Chemical databases provide fundamental information, but detailed reports on its discovery or isolation from natural sources are absent.

Physicochemical Properties

A summary of the basic physicochemical properties of **1-Hydroxypentan-3-one** is provided in the table below. This information is primarily derived from computational predictions available in public databases.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	PubChem
Molecular Weight	102.13 g/mol	PubChem
IUPAC Name	1-hydroxypentan-3-one	PubChem
CAS Number	26574-26-5	PubChem

Table 1: Physicochemical Properties of **1-Hydroxypentan-3-one**.

The Isomers: 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one

In contrast to the scarcity of data for **1-Hydroxypentan-3-one**, its isomers have been identified in natural sources and have been the subject of more extensive study.

Natural Occurrence and Sensory Properties

- 2-Hydroxypentan-3-one: This isomer has been identified as a volatile compound in certain orchids. It is described as having an earthy, nutty aroma, suggesting a potential role as a flavor or fragrance compound.
- 3-Hydroxypentan-2-one: This compound, also known as acetyl ethyl carbinol, has been reported in starfruit (*Averrhoa carambola* L.).

The distinct natural occurrences and sensory profiles of these isomers highlight the subtle yet significant impact of hydroxyl group placement on the properties of these molecules.

Synthesis and Analytical Characterization

The lack of published reports on the natural occurrence of **1-Hydroxypentan-3-one** is mirrored by a similar absence of detailed synthetic procedures and analytical data. While general methods for the synthesis of hydroxy-ketones exist, specific protocols for **1-Hydroxypentan-3-one** are not readily available in the scientific literature. Consequently, comprehensive analytical data, such as detailed Nuclear Magnetic Resonance (NMR) and Gas Chromatography-Mass Spectrometry (GC-MS) spectra, are also not publicly documented.

Biological Activity and Signaling Pathways

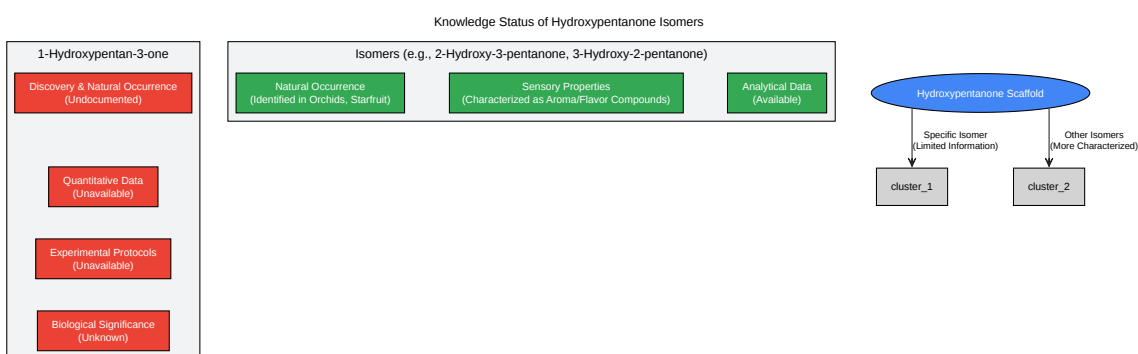
There is currently no information available in the scientific literature to suggest that **1-Hydroxypentan-3-one** is involved in any biological signaling pathways or possesses any specific biological activity. Research on the biological roles of related hydroxy-ketones is also limited. A structurally related compound, 1-hydroxy-5-phenyl-3-pentanone, isolated from the edible mushroom *Mycoleptodonoides aitchisonii*, has been reported to exhibit protective activity against endoplasmic reticulum (ER) stress-dependent cell death, but this molecule is significantly different in structure.^[1]

Conclusion

Based on a thorough review of the available scientific and chemical literature, **1-Hydroxypentan-3-one** remains a largely uncharacterized molecule. There is no evidence to date of its discovery in a natural source, and detailed experimental protocols for its synthesis and analysis are not publicly available. The information that does exist is largely computational. In contrast, its isomers, 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one, have been identified in natural products, suggesting that while the hydroxy-pentanone scaffold is present in nature, the 1-hydroxy-3-keto arrangement may be rare or has yet to be discovered. Future research may yet uncover a natural source or a specific biological role for this elusive compound. For researchers and drug development professionals, the current state of knowledge suggests that any investigation into **1-Hydroxypentan-3-one** would be entering uncharted territory, requiring foundational synthetic and analytical work.

Logical Relationship Diagram

The following diagram illustrates the current state of knowledge regarding **1-Hydroxypentan-3-one** and its relationship to its more characterized isomers.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Hydroxypentan-3-one | C₅H₁₀O₂ | CID 11062321 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [1-Hydroxypentan-3-one: An Examination of a Little-Characterized Ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13458335#discovery-and-natural-occurrence-of-1-hydroxypentan-3-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com